

ASDRP Alumni Propel Scientific Frontiers: A Comparative Look at Their Research Successes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Asdup*

Cat. No.: *B1237079*

[Get Quote](#)

Alumni of the Aspiring Scholars Directed Research Program (ASDRP) are making significant strides in diverse scientific fields, showcasing the program's success in nurturing future research leaders. This guide provides a comparative analysis of two distinct research projects spearheaded by ASDRP alumni, offering insights into their methodologies, findings, and overall impact. The selected projects highlight the breadth of research conducted at ASDRP, from microbiology and food safety to computational drug discovery.

This guide is intended for researchers, scientists, and drug development professionals interested in the caliber of research produced by emerging young scientists. The data presented is based on peer-reviewed publications and conference proceedings, demonstrating the tangible outcomes of the ASDRP program.

Comparative Analysis of Alumni Research Projects

This section details the research conducted by two ASDRP alumni, Kimberly Khow and a team including Charissa Luk and Xina Wang. The projects are compared based on their objectives, methodologies, and key outcomes.

Feature	Project 1: Fungal Spoilage Control	Project 2: In Silico Drug Discovery for SARS-CoV-2
Lead Alumni	Kimberly Khow	Charissa Luk, Xina Wang
Research Area	Microbiology, Food Science	Computational Chemistry, Drug Discovery
Primary Objective	To identify common spoilage fungi on refrigerated produce and test the efficacy of natural antifungal agents.	To identify potential inhibitors of the SARS-CoV-2 main protease from a library of carmofur analogs using computational methods.
Key Methodology	Fungal isolation and identification, antifungal susceptibility testing.	Homology modeling, in silico screening, and 19F-NMR enabled kinetic studies. ^[1]
Alternative Compared	Synthetic food preservatives.	Existing antiviral therapeutics.
Key Finding	Eugenol, a natural essential oil, demonstrated significant antifungal activity against common spoilage fungi like <i>Cladosporium cladosporioides</i> and <i>Penicillium italicum</i> .	A library of novel carmofur analogs was identified as potential covalent inhibitors of the SARS-CoV-2 main protease and its variants. ^[1]

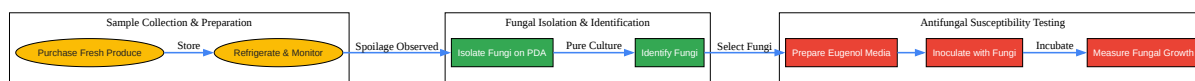
In-Depth Look at Alumni Success Stories

Project 1: Detection and Control of Spoilage Fungi in Refrigerated Vegetables and Fruits

ASDRP alumna Kimberly Khow, as a co-author on this study, contributed to research addressing the significant issue of post-harvest food spoilage. The study aimed to identify the fungal culprits behind the spoilage of refrigerated fruits and vegetables and to investigate the potential of natural compounds as safer alternatives to synthetic preservatives.

The research followed a systematic workflow to isolate, identify, and test the susceptibility of spoilage fungi:

- **Sample Collection:** A variety of fresh fruits and vegetables were purchased from local markets and refrigerated.
- **Fungal Isolation:** As signs of spoilage appeared, small samples of the fungal growth were aseptically transferred to Potato Dextrose Agar (PDA) plates.
- **Fungal Identification:** The isolated fungi were identified based on their macroscopic (colony morphology) and microscopic (spore and hyphae structure) characteristics.
- **Antifungal Susceptibility Testing:** The identified fungi were tested for their susceptibility to the natural essential oil, eugenol. Different concentrations of eugenol were incorporated into the PDA medium, and the growth of the fungi was monitored and measured over time.



[Click to download full resolution via product page](#)

Experimental workflow for the fungal spoilage study.

The study yielded significant quantitative data on the prevalence of different fungal species and the efficacy of eugenol as an antifungal agent.

Fungal Genus	Percentage of Isolates (%)
Penicillium	21.9
Rhizopus	17.8
Aspergillus	15.1
Cladosporium	12.3
Alternaria	9.6
Botrytis	8.2
Fusarium	6.8
Colletotrichum	5.5
Geotrichum	2.7

Table 2: Antifungal Efficacy of Eugenol

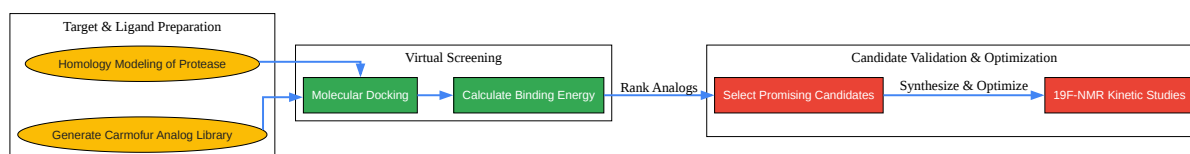
Fungal Species	Eugenol Concentration (ppm)	Inhibition of Fungal Growth (%)
Cladosporium cladosporioides	250	100
500	100	80
750	100	
Penicillium italicum	250	
500	95	80
750	100	

Project 2: In Silico Screen of a Library of Carmofur Analogs as Potential Inhibitors of the SARS-CoV-2 Main Protease

In a timely and impactful project, a team of ASDRP students including Charissa Luk and Xina Wang utilized computational methods to identify potential drug candidates against SARS-CoV-2. Their work focused on screening a library of carmofur analogs, which are structurally similar to a known anticancer drug, for their ability to inhibit the main protease of the virus, a crucial enzyme for its replication.

The in silico drug discovery process involved a multi-step computational workflow:

- **Homology Modeling:** A three-dimensional model of the SARS-CoV-2 main protease was generated based on its amino acid sequence and the known structures of similar proteins.
- **Library Generation:** A virtual library of carmofur analogs was created by making systematic modifications to the carmofur molecule.
- **Molecular Docking:** Each analog in the library was computationally "docked" into the active site of the modeled protease to predict its binding affinity and orientation.
- **Binding Energy Calculation:** The binding energy of each analog was calculated to quantify the strength of its interaction with the protease. Lower binding energies indicate a more stable and potentially more effective inhibitor.
- **Kinetic Studies:** For promising candidates, ¹⁹F-NMR spectroscopy was proposed to kinetically study their synthesis and optimization.[1]



[Click to download full resolution via product page](#)

In silico drug discovery workflow for SARS-CoV-2 inhibitors.

The primary output of this in silico study was a ranked list of carmofur analogs based on their predicted binding affinities to the SARS-CoV-2 main protease. While the specific binding energy values for each analog are detailed in the full publication, the summary below provides a conceptual overview of the data generated.

Carmofur Analog	Predicted Binding Energy (kcal/mol)	Key Interacting Residues
Analog 1	-8.5	Cys145, His41, Met165
Analog 2	-8.2	Cys145, Glu166, Gln189
Analog 3	-7.9	His41, Asn142, Met49
...	...	...
Carmofur (Reference)	-6.8	Cys145, His41

Conclusion

The success stories of ASDRP alumni like Kimberly Khaw, Charissa Luk, and Xina Wang underscore the program's effectiveness in providing high school students with authentic research experiences that lead to tangible scientific contributions. The projects highlighted here demonstrate a mastery of diverse and advanced research techniques, from classical microbiology to cutting-edge computational drug design. The ability of these young researchers to not only execute complex experimental protocols but also to analyze and present their findings in peer-reviewed forums is a testament to the high-quality mentorship and resources provided by ASDRP. These alumni are well-positioned to become future leaders in their respective scientific fields, building upon the strong foundation they developed at ASDRP.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. asdrp.org [asdrp.org]
- To cite this document: BenchChem. [ASDRP Alumni Propel Scientific Frontiers: A Comparative Look at Their Research Successes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237079#success-stories-of-asdrp-alumni-in-scientific-careers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com